

# 5-Propylthiazole CAS number and molecular weight

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## Compound of Interest

Compound Name: 5-Propylthiazole

Cat. No.: B15344472

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## 5-Propylthiazole: An In-depth Technical Guide

Despite a comprehensive search of chemical databases and scientific literature, a specific CAS number and detailed molecular weight for the unsubstituted compound **5-Propylthiazole** could not be definitively identified. This suggests that this specific isomer may be a rare or novel compound with limited publicly available data.

This guide will therefore focus on closely related and well-characterized propyl-substituted thiazole derivatives. The information presented for these related compounds can provide valuable insights for researchers, scientists, and drug development professionals working with thiazole-based molecules.

## Related Propyl-Thiazole Derivatives

Several propyl-substituted thiazole isomers are documented, and their properties are summarized below. These compounds share the core thiazole ring and a propyl substituent, making them relevant for understanding the potential characteristics of **5-Propylthiazole**.

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
4-Ethyl-5-propylthiazole	57246-61-4	C <sub>8</sub> H <sub>13</sub> NS	155.26
2-Ethyl-4-propylthiazole	41981-67-3	C <sub>8</sub> H <sub>13</sub> NS	155.26
2-Methyl-5-propylthiazole	52414-83-2	C <sub>7</sub> H <sub>11</sub> NS	141.23
(2-propyl-1,3-thiazol-5-yl)methanol	56012-34-1	C <sub>7</sub> H <sub>11</sub> NOS	157.23
2-propyl-1,3-thiazole-5-carboxylic acid	30709-69-4	C <sub>7</sub> H <sub>9</sub> NO <sub>2</sub> S	171.22

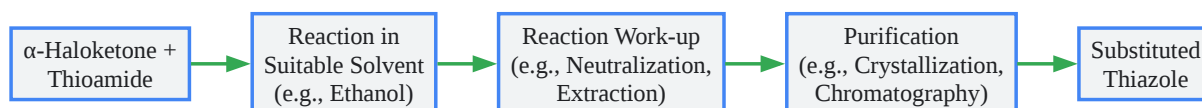
## Experimental Protocols: Synthesis of Thiazole Derivatives

The synthesis of thiazole derivatives is a well-established area of organic chemistry. The following sections outline general experimental approaches that can be adapted for the synthesis of various substituted thiazoles.

### Hantzsch Thiazole Synthesis

A foundational method for thiazole synthesis is the Hantzsch reaction. This involves the condensation of a  $\alpha$ -haloketone with a thioamide.

General Workflow for Hantzsch Thiazole Synthesis:



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Caption: General workflow for the Hantzsch thiazole synthesis.

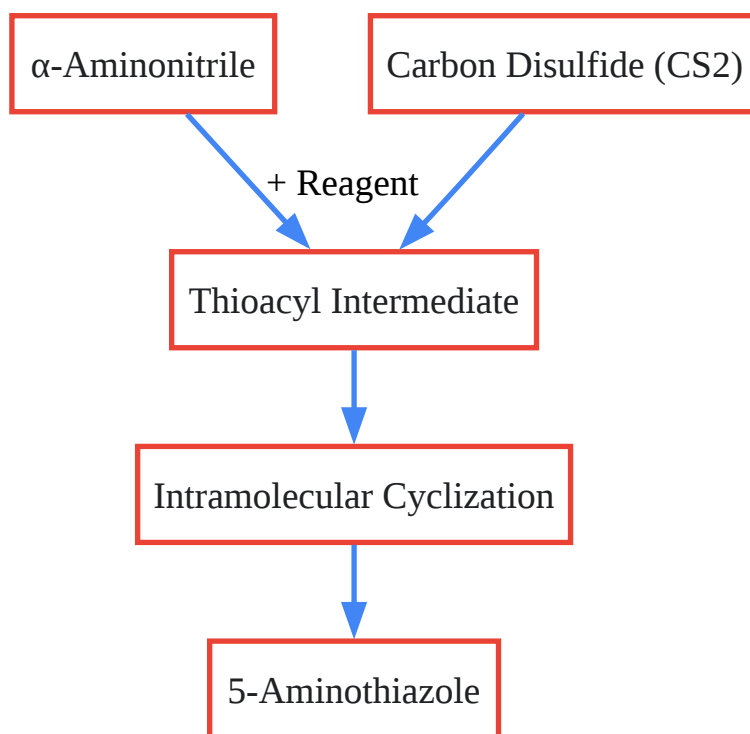
Detailed Methodology:

- **Reaction Setup:** The  $\alpha$ -haloketone and thioamide are dissolved in a suitable solvent, typically a lower alcohol like ethanol.
- **Reaction Conditions:** The mixture is heated to reflux for a period ranging from a few hours to overnight, depending on the reactivity of the substrates.
- **Work-up:** After the reaction is complete, the solvent is often removed under reduced pressure. The residue is then neutralized with a base (e.g., sodium bicarbonate solution) and extracted with an organic solvent (e.g., ethyl acetate).
- **Purification:** The crude product is purified using standard techniques such as recrystallization or column chromatography to yield the pure thiazole derivative.

## Cook-Heilbron Thiazole Synthesis

The Cook-Heilbron synthesis provides a route to 5-aminothiazoles through the reaction of an  $\alpha$ -aminonitrile with carbon disulfide or a related reagent.

Logical Relationship in Cook-Heilbron Synthesis:



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Caption: Key steps in the Cook-Heilbron synthesis of 5-aminothiazoles.

Detailed Methodology:

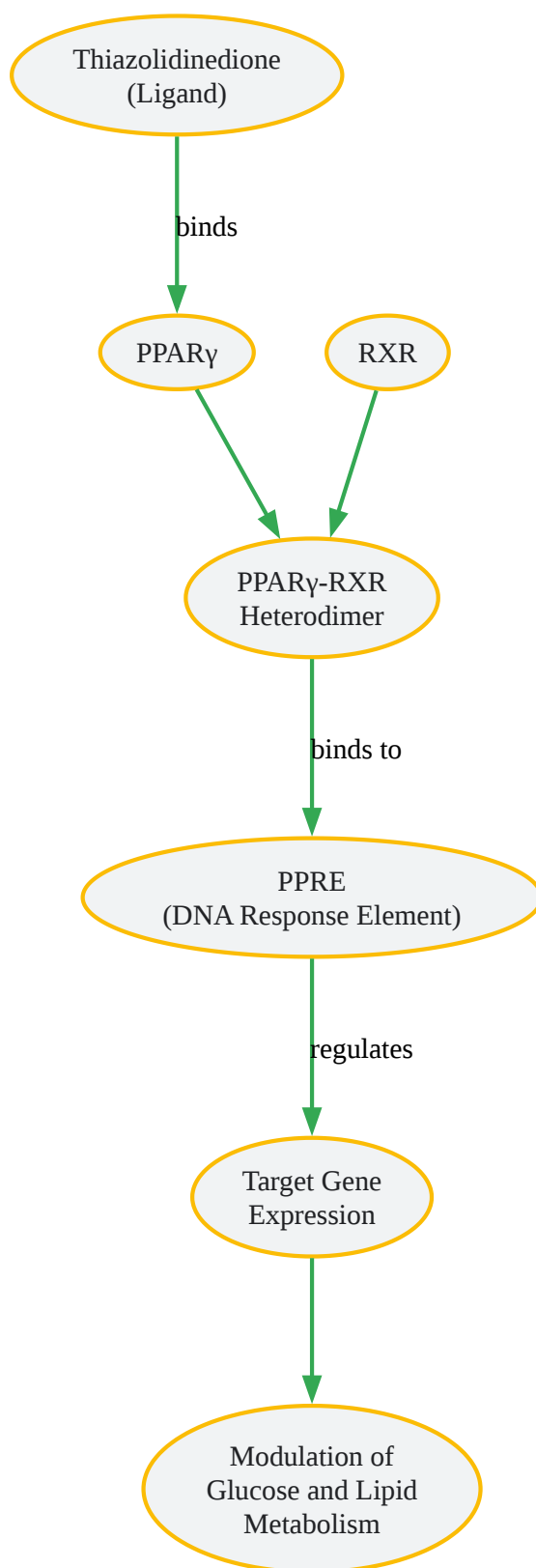
- **Reactant Mixture:** The  $\alpha$ -aminonitrile is reacted with carbon disulfide, often in the presence of a base.
- **Intermediate Formation:** An intermediate dithiocarbamate is formed.
- **Cyclization:** This intermediate undergoes an intramolecular cyclization to form the 5-aminothiazole ring.
- **Isolation:** The product is then isolated and purified.

## Signaling Pathways Involving Thiazole-Containing Molecules

Thiazole rings are present in a variety of biologically active molecules and drugs. While a specific signaling pathway for **5-Propylthiazole** is unknown, many thiazole-containing

compounds are known to interact with key cellular pathways. For example, the thiazolidinedione class of drugs acts as agonists for the peroxisome proliferator-activated receptor gamma (PPAR $\gamma$ ), a key regulator of glucose and lipid metabolism.

Simplified PPAR $\gamma$  Signaling Pathway:



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Caption: Simplified signaling pathway of thiazolidinedione drugs via PPAR $\gamma$ .

This diagram illustrates how a thiazole-containing ligand can initiate a cascade of events leading to changes in gene expression and ultimately, physiological effects. This serves as a general example of how a novel thiazole derivative might be investigated for its biological activity.

In conclusion, while direct information on **5-Propylthiazole** is scarce, the rich chemistry and pharmacology of related thiazole compounds provide a strong foundation for future research and development in this area. Researchers interested in this specific molecule may need to undertake its synthesis and characterization as a first step.

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